

# An In-depth Technical Guide to the Safe Handling of 3'-Dimethylaminoacetophenone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **3'-Dimethylaminoacetophenone**

Cat. No.: **B097955**

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This guide provides a comprehensive overview of the essential safety and handling precautions for **3'-Dimethylaminoacetophenone** (CAS No. 18992-80-8) for researchers, scientists, and drug development professionals. By integrating established safety protocols with an understanding of the compound's chemical properties, this document aims to foster a culture of safety and precision in the laboratory.

## Compound Identification and Physicochemical Properties

**3'-Dimethylaminoacetophenone**, also known as 1-(3-(dimethylamino)phenyl)ethanone, is an aromatic ketone. Understanding its fundamental physical and chemical properties is the first step in ensuring its safe handling.

Property	Value	Source
CAS Number	18992-80-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	163.22 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Physical Form	Crystalline lumps; powder to lump to clear liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Color	White or Colorless to Light orange to Yellow	<a href="#">[3]</a>
Melting Point	37°C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	~290.31°C (rough estimate)	<a href="#">[3]</a>
pKa	3.70 ± 0.10 (Predicted)	<a href="#">[3]</a>

## Hazard Identification and GHS Classification

There is some variability in the classification of **3'-Dimethylaminoacetophenone** across different suppliers, which may be due to differences in the purity of the substance or the classification criteria used. It is crucial to always consult the specific Safety Data Sheet (SDS) provided with the product you are using.

A composite hazard profile suggests that while it may not be classified as hazardous under certain regulations, other sources indicate potential for skin sensitization.[\[1\]](#)[\[3\]](#)

Globally Harmonized System (GHS) Classification:

- Pictogram:
  -  alt text
- Signal Word:
  - Warning[\[3\]](#)
- Hazard Statements:

- H317: May cause an allergic skin reaction.[3]
- Precautionary Statements:[3]
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P272: Contaminated work clothing should not be allowed out of the workplace.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
  - P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
  - P362 + P364: Take off contaminated clothing and wash it before reuse.

The general hazards associated with aromatic amines suggest that systemic effects could include methaemoglobinemia, with symptoms like headache, cardiac dysrhythmia, a drop in blood pressure, and cyanosis (a blue discoloredation of the blood).

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure.

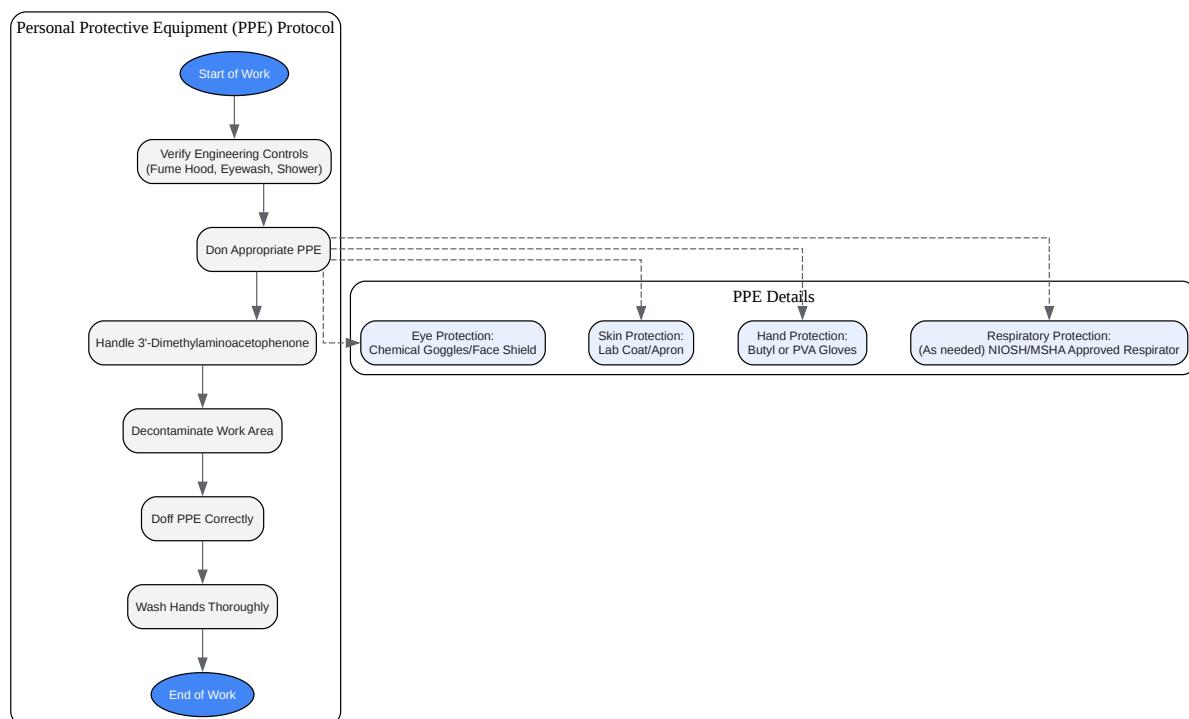
### Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[6]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment, especially if handling the substance at elevated temperatures.[6]

### Personal Protective Equipment (PPE):

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[6][7]
- Skin Protection:
  - A lab coat or chemical-resistant apron should be worn.[6]
  - Hand Protection: Chemical-resistant gloves are mandatory. Given the ketone functional group, butyl or PVA gloves are recommended for prolonged contact. Nitrile gloves may be suitable for short-term use but must be changed immediately upon contamination. Always inspect gloves for signs of degradation or perforation before use.[6]
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.[6][7]



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*Workflow for donning and doffing Personal Protective Equipment.*

## Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining the stability of the compound and ensuring a safe laboratory environment.

### Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not inhale dust, vapors, or mist.[6]
- Keep the container tightly closed when not in use.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Smoking is prohibited in the handling area.[6]
- Use non-sparking tools and take precautionary measures against static discharge.[6]
- Ground and bond containers when transferring material.[6]
- Wash hands thoroughly after handling.[8]

### Storage:

- Store in a cool, dry, and well-ventilated area.[8][9]
- Keep the container tightly closed.[8][9]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[8]
- The recommended storage temperature is between 2-8°C, with protection from light.[3]

## Emergency Procedures

In the event of an emergency, a calm and methodical response is crucial. All personnel should be familiar with these procedures.

### First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, get medical advice/attention.[1][8]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse the skin well with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice/attention.[1][8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- If Swallowed: Rinse mouth. Get medical advice/attention. Do NOT induce vomiting unless directed by medical personnel.[1][8][9]

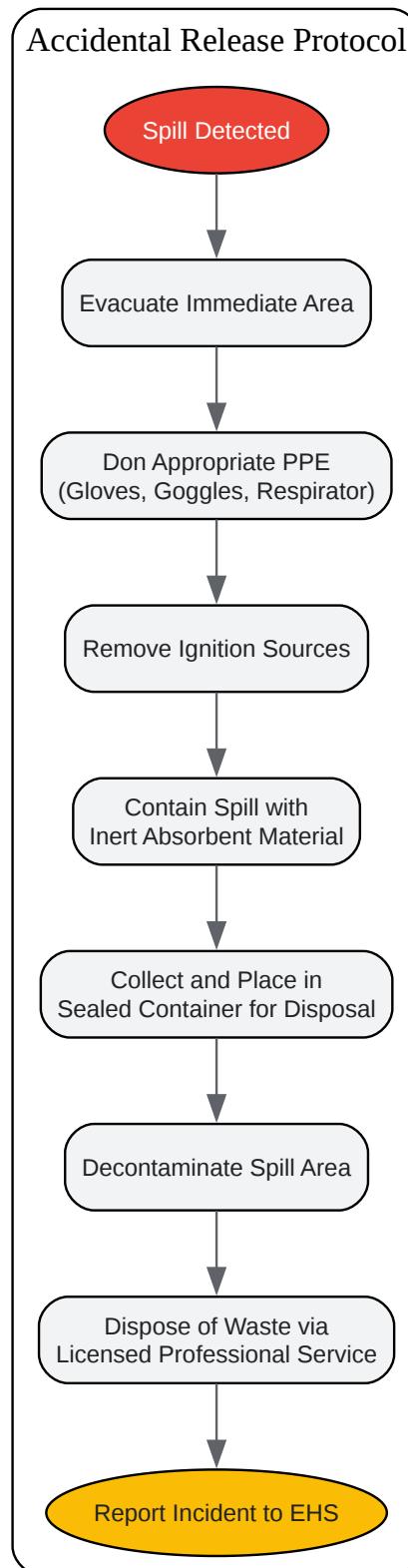
### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[8][10]
- Specific Hazards: The compound is combustible. When heated to decomposition, it may emit toxic fumes, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[9]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

### Accidental Release Measures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE as outlined in Section 3.[6]
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: For a solid spill, dampen the material with 60-70% ethanol and transfer it to a suitable container for disposal. Use an absorbent paper dampened with 60-

70% ethanol to pick up any remaining material. For a liquid spill, contain it using a non-combustible absorbent material such as sand, earth, or vermiculite.[6][10]



[Click to download full resolution via product page](#)*Workflow for responding to an accidental spill.*

## Toxicological and Ecological Information

Detailed toxicological and ecological data for **3'-Dimethylaminoacetophenone** are not widely available. The toxicological properties have not been fully investigated.[\[11\]](#) Therefore, it is prudent to handle this compound as potentially harmful and to prevent its release into the environment.

- Toxicity: No specific data is available for acute oral, dermal, or inhalation toxicity.
- Carcinogenicity: There is no information available to suggest that this compound is carcinogenic.[\[9\]](#)
- Ecological Information: Data on persistence, degradability, and bioaccumulation are not available. Discharge into the environment should be avoided.

## Disposal Considerations

All chemical waste, including unused product and contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service. This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[\[6\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3'-Dimethylaminoacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097955#safety-and-handling-precautions-for-3-dimethylaminoacetophenone]

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